

FINQUAT CT: A Technical Guide to its Surface Tension Reduction Properties

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Compound of Interest

Compound Name: **FINQUAT CT**

Cat. No.: **B1179535**

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Introduction

FINQUAT CT, with the INCI name Quaternium-75, is a complex quaternary ammonium compound classified as a cationic surfactant.^{[1][2]} Primarily utilized in the personal care industry as a conditioning and antistatic agent, its amphiphilic nature also imparts significant surface-active properties, making it a subject of interest for formulation scientists and researchers.^{[1][3]} This technical guide provides an in-depth analysis of the surface tension reduction capabilities of **FINQUAT CT**, including available quantitative data, detailed experimental methodologies for characterization, and a visualization of the underlying principles of micellization.

Core Concepts in Surface Tension Reduction

Surfactants, or surface-active agents, are molecules composed of a hydrophilic (water-attracting) head and a hydrophobic (water-repelling) tail. This dual nature allows them to adsorb at the interface between two immiscible phases, such as air and water, thereby reducing the surface tension.

A key parameter for any surfactant is its Critical Micelle Concentration (CMC). The CMC is the concentration at which individual surfactant molecules (monomers) in a solution begin to self-assemble into organized structures called micelles.^{[4][5]} Below the CMC, the surface tension of the solution decreases significantly with increasing surfactant concentration. Once the CMC is

reached, the surface becomes saturated with surfactant monomers, and any additional surfactant molecules form micelles in the bulk of the solution, leading to a plateau or a much smaller change in surface tension.[4][5]

Quantitative Data on Surface Tension Reduction by FINQUAT CT

The following table summarizes the available quantitative data regarding the surface-active properties of FINQUAT CT.

Parameter	Value	Unit
Critical Micelle Concentration (CMC)	0.05 - 0.10	mM
Surface Tension at CMC	26 - 29	mN/m

Note: This data is attributed to a single source and should be considered in the context of the specific experimental conditions under which it was measured.

Experimental Protocols

While specific, detailed experimental protocols for FINQUAT CT are not widely published in peer-reviewed literature, the following sections describe standard methodologies for determining the surface tension and Critical Micelle Concentration (CMC) of cationic surfactants like Quaternium-75.

Determination of Surface Tension and Critical Micelle Concentration (CMC)

A common and effective method for determining the CMC is to measure the surface tension of a series of solutions with varying surfactant concentrations.[6] The surface tension values are then plotted against the logarithm of the surfactant concentration. The point at which the slope of the curve changes significantly corresponds to the CMC.[6]

1. Preparation of FINQUAT CT Solutions:

- A stock solution of **FINQUAT CT** is prepared in deionized water at a concentration significantly above the expected CMC.
- A series of dilutions are then made from the stock solution to create a range of concentrations both below and above the anticipated CMC. Precision in preparing these solutions is critical for accurate results.

2. Surface Tension Measurement:

The surface tension of each solution is measured using a tensiometer. Common methods include:

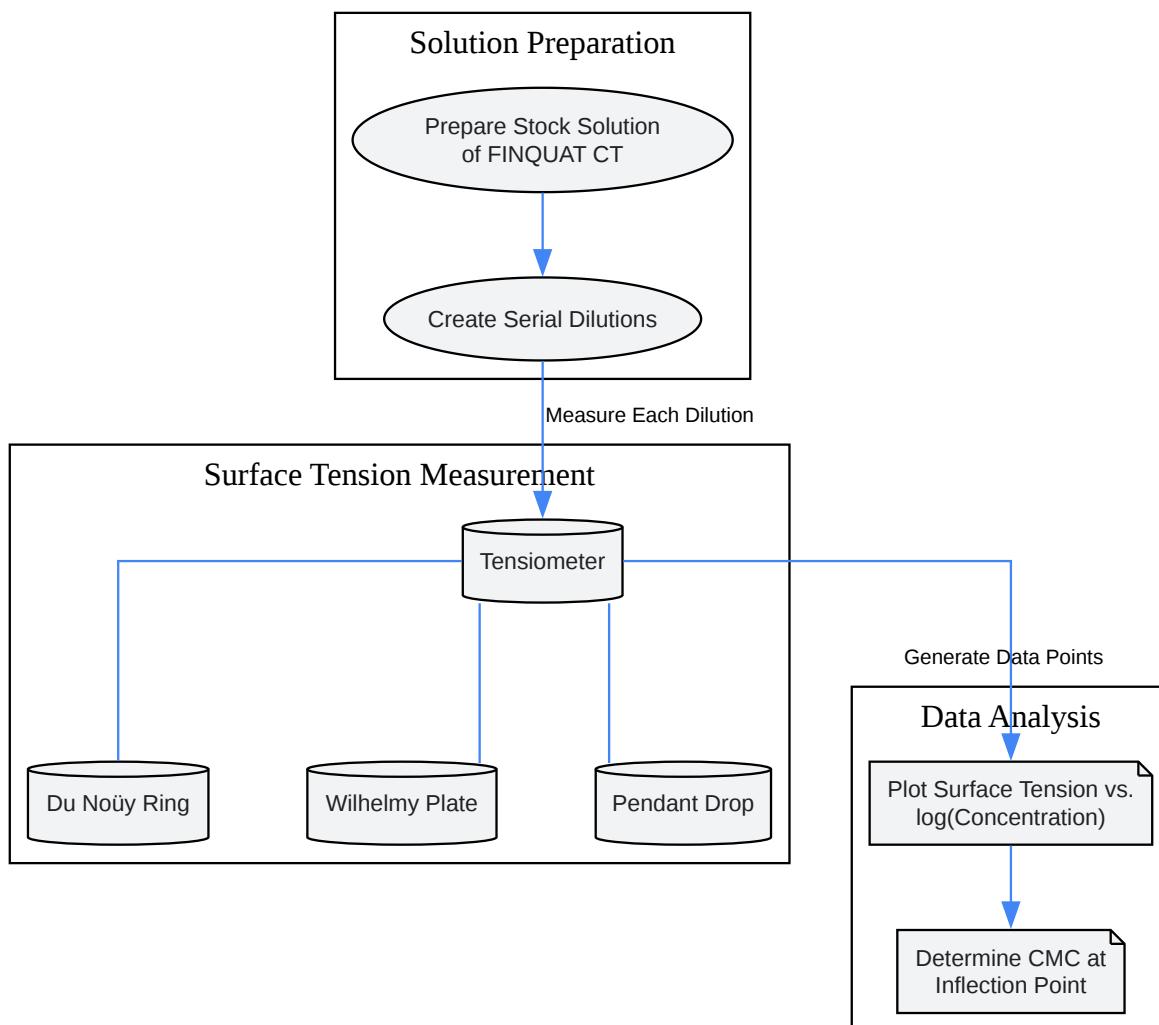
- Du Noüy Ring Method: This technique involves slowly lifting a platinum-iridium ring from the surface of the liquid.^[7] The force required to detach the ring is directly proportional to the surface tension.^[7]
- Wilhelmy Plate Method: A thin platinum plate is brought into contact with the liquid surface, and the force exerted on the plate due to wetting is measured.^[7] This force is then used to calculate the surface tension.
- Pendant Drop Method: The shape of a drop of the liquid hanging from a needle is analyzed. The surface tension can be determined from the drop's geometry, which is influenced by the balance between surface tension and gravity.^[8]

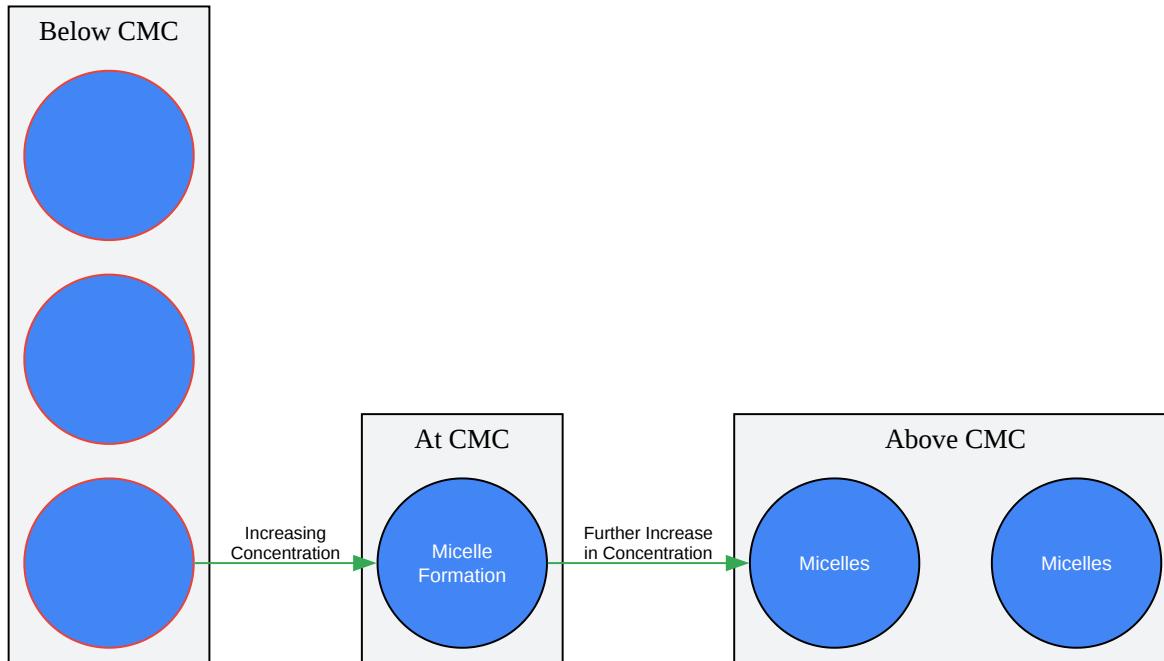
3. Data Analysis:

- The measured surface tension values are plotted against the logarithm of the **FINQUAT CT** concentration.
- The resulting graph will typically show two intersecting linear regions. The concentration at the point of intersection is the Critical Micelle Concentration (CMC). The surface tension value at this concentration is also recorded.

Visualizing Experimental Workflows and Concepts

The following diagrams, generated using the DOT language, illustrate the key processes involved in the characterization of **FINQUAT CT**'s surface-active properties.

[Click to download full resolution via product page](#)**Workflow for Determining CMC of FINQUAT CT.**



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Conceptual Pathway of Micelle Formation.

Conclusion

FINQUAT CT (Quaternium-75) demonstrates significant surface-active properties, characterized by its ability to lower the surface tension of aqueous solutions. The determination of its Critical Micelle Concentration is fundamental to understanding and optimizing its performance in various formulations. The experimental protocols outlined in this guide provide a robust framework for the characterization of **FINQUAT CT** and other cationic surfactants. For professionals in drug development, a thorough understanding of these properties is crucial for creating stable and effective delivery systems, enhancing the solubility of poorly soluble active ingredients, and controlling interfacial phenomena in complex formulations.

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